

Essential Safety and Handling Guide for VEGFR-2 Inhibitors

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Compound of Interest

Compound Name: VEGFR-2-IN-44

Cat. No.: B160859

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Disclaimer: This guide provides safety and logistical information for handling VEGFR-2 Kinase Inhibitor II (CAS 288144-20-7), which is classified as a non-hazardous substance.^{[1][2]} The identity of "**VEGFR-2-IN-44**" could not be definitively confirmed. Researchers must consult the specific Safety Data Sheet (SDS) for the exact compound they are using to ensure appropriate safety measures are taken.

This document is intended for researchers, scientists, and drug development professionals to promote a safe laboratory environment. The following procedures provide a step-by-step guide for the handling, storage, and disposal of VEGFR-2 Kinase Inhibitor II.

Key Safety and Handling Information

Parameter	Recommendation	Source
Hazard Classification	Not a hazardous substance or mixture.	[1][2]
First Aid - Inhalation	Move the person to fresh air.	[1][2]
First Aid - Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1][2]
First Aid - Eye Contact	Rinse out with plenty of water.	[2]
First Aid - Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.	[2]
Storage	Store in a tightly closed container in a dry place. Refer to the product label for the recommended storage temperature.	[1][2]
Spill Cleanup	Take up dry, avoid dust generation, and dispose of properly. Clean the affected area.	[1][2]

Personal Protective Equipment (PPE) and Handling Procedures

As a standard laboratory practice when handling any chemical, even those classified as non-hazardous, the following personal protective equipment should be worn:

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat should be worn to protect personal clothing.

Handling:

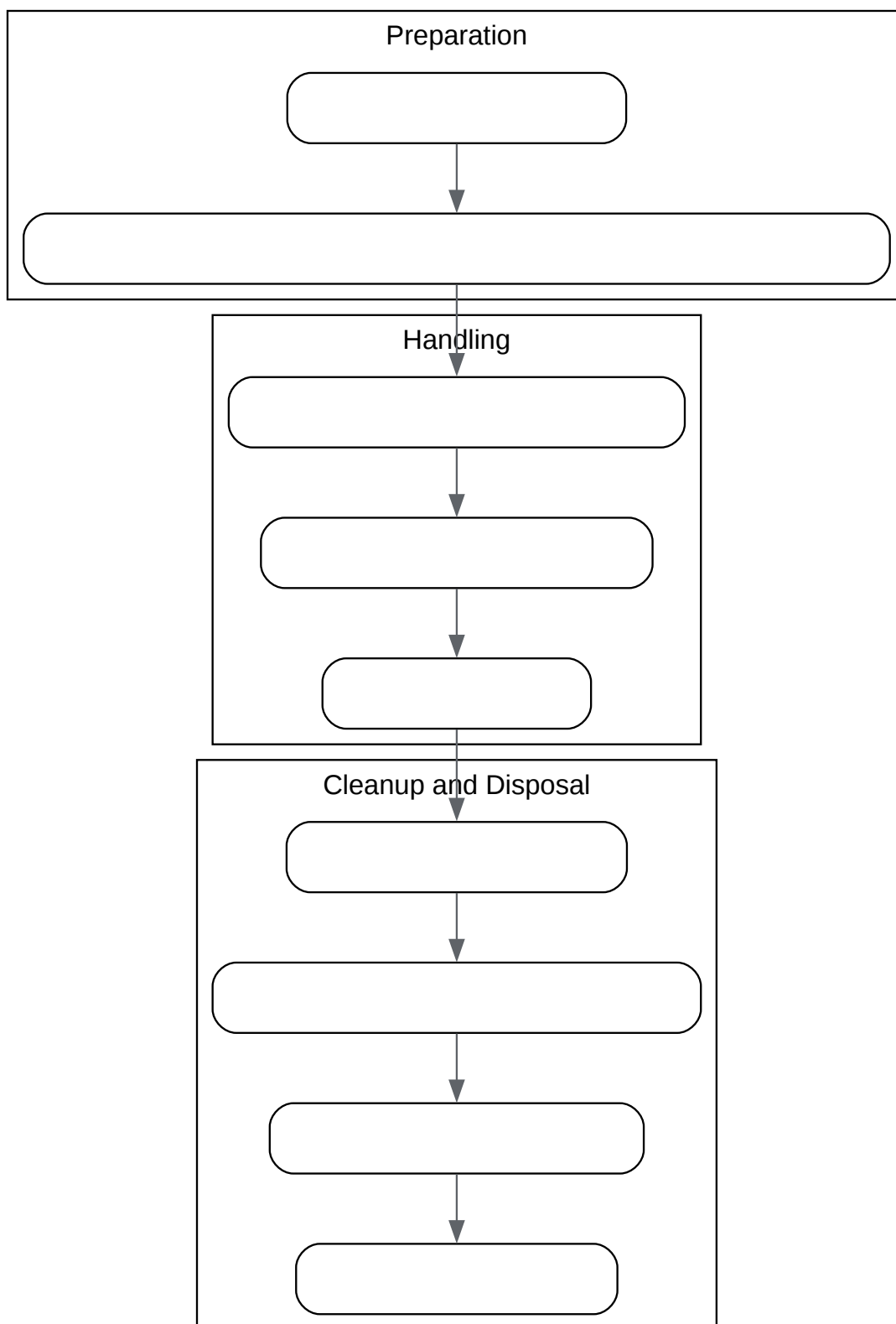
- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet for VEGFR2 Kinase Inhibitor II.
- **Work Area:** Handle the compound in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust.
- **Weighing:** When weighing the solid compound, do so carefully to minimize dust generation.
- **Dissolving:** If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
- **Personal Hygiene:** Wash hands thoroughly after handling the substance.[\[1\]](#)[\[2\]](#)

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect waste material in its original container or a suitable, labeled waste container. Do not mix with other waste.[\[1\]](#)[\[2\]](#)
- **Container Disposal:** Handle uncleaned containers as you would the product itself.[\[1\]](#)[\[2\]](#)
- **Consultation:** Contact your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Experimental Workflow for Handling VEGFR-2 Kinase Inhibitor II

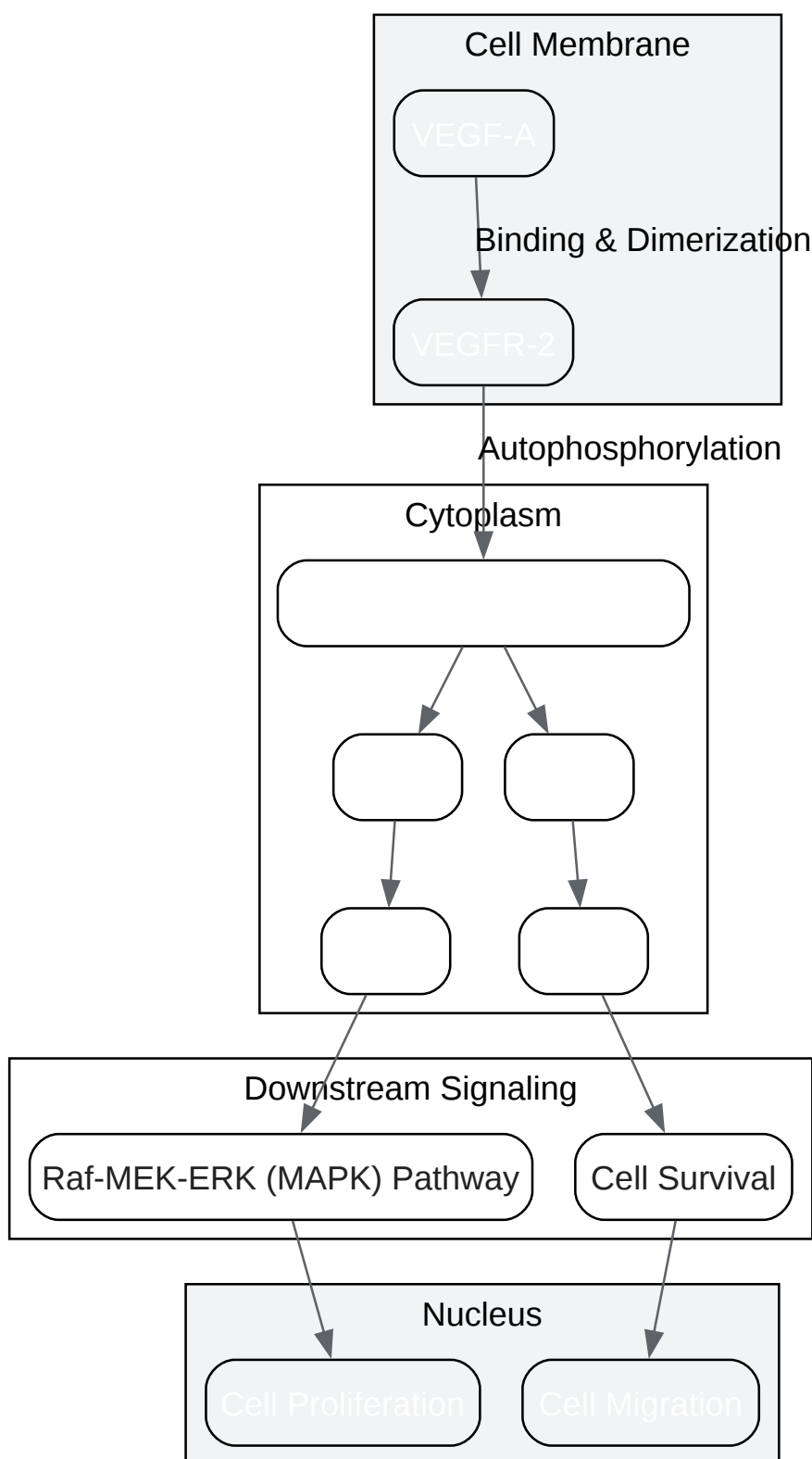


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Operational workflow for handling VEGFR-2 Kinase Inhibitor II.

VEGFR-2 Signaling Pathway

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a key mediator of angiogenesis, the formation of new blood vessels.^[3] Upon binding of its ligand, such as VEGF-A, VEGFR-2 dimerizes and undergoes autophosphorylation of specific tyrosine residues in its intracellular domain.^[4]^[5] This phosphorylation initiates downstream signaling cascades that regulate endothelial cell proliferation, migration, and survival.^[5]^[6] Two major pathways activated are the PLC γ -PKC-MAPK pathway, which is involved in cell proliferation, and the PI3K-Akt pathway, which promotes cell survival.^[6]^[7]



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Simplified VEGFR-2 signaling pathway.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. Recent updates on potential of VEGFR-2 small-molecule inhibitors as anticancer agents - RSC Advances (RSC Publishing) DOI:10.1039/D4RA05244G [pubs.rsc.org]
- 4. Targeting vascular endothelial growth receptor-2 (VEGFR-2): structural biology, functional insights, and therapeutic resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Structure and function of vascular endothelial growth factor and its receptor system - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Molecular Bases of VEGFR-2-Mediated Physiological Function and Pathological Role [frontiersin.org]
- 7. Development - VEGF signaling via VEGFR2 - generic cascades Pathway Map - PrimePCR | Life Science | Bio-Rad [commerce.bio-rad.com]
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